

Safety Data for Bis(cyclopentadienyl) Vanadium Bromide

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Compound Focus: Vanadium(II) bromide

CAS No.: 14890-41-6

Cat. No.: S1505030

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The search yielded a safety data sheet for **Bis(cyclopentadienyl) vanadium bromide** (CAS 64815-29-8), which may share some handling similarities with **Vanadium(II) bromide** due to the presence of both vanadium and bromine [1]. The safety classifications and hazard statements are summarized below.

Table: Hazard Identification Summary [1]

Hazard Aspect	Classification / Information
GHS Pictogram	Skull and crossbones, Corrosive, Exclamation mark
Signal Word	Danger

| **Hazard Statements** | **H318**: Causes serious eye damage **H314**: Causes severe skin burns and eye damage | | **Classification** | Acute Toxicity (Oral), Category 3 Skin Irritation, Category 2 Eye Irritation, Category 2 Specific Target Organ Toxicity (single exposure), Category 3 |

Key safety measures from the SDS include [1]:

- **First Aid:**
 - **Inhalation:** Move to fresh air; provide oxygen or artificial respiration if needed; seek immediate medical attention.

- **Skin Contact:** Remove contaminated clothing immediately and wash skin with plenty of soap and water; consult a doctor.
- **Eye Contact:** Rinse cautiously with water for at least 15 minutes; seek medical advice.
- **Ingestion:** Rinse mouth; **do NOT induce vomiting**; get emergency medical help immediately.
- **Personal Protection:** Wear tightly fitting safety goggles, chemical-impermeable gloves, and fire/flammable-resistant impervious clothing. Ensure adequate ventilation and use respiratory protection if exposure limits are exceeded [1].
- **Storage:** Store locked up in a cool, dry, well-ventilated place in a tightly closed container [1].

Toxicological Risk Assessment Concepts

While the search did not provide protocols for **Vanadium(II) bromide** specifically, the results detail the standard methodology for deriving an **Oral Reference Dose (RfD)**, which is a key toxicological benchmark for non-cancer health risk assessment [2] [3].

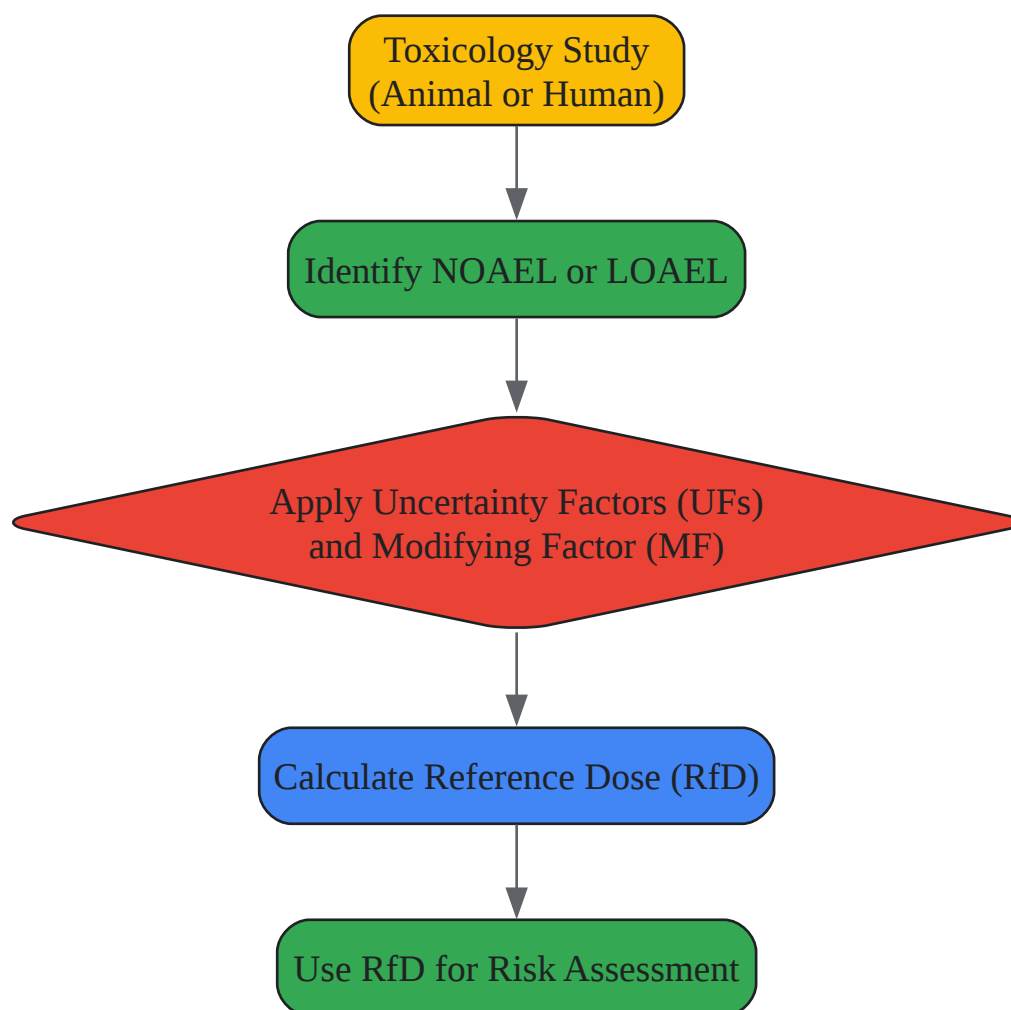
An RfD is an estimate of a daily oral exposure that is likely to be without an appreciable risk of deleterious effects during a lifetime [2]. It is calculated using the following formula [3]:

$$\text{RfD} = \text{NOAEL (or LOAEL)} / (\text{UF}_1 \times \text{UF}_2 \times \dots \times \text{MF})$$

Where:

- **NOAEL:** No-Observed-Adverse-Effect Level - the highest dose where no adverse effects are found.
- **LOAEL:** Lowest-Observed-Adverse-Effect Level - the lowest dose tested that causes an adverse effect.
- **UF:** Uncertainty Factors (typically 1-10 each) to account for:
 - **UFA:** Extrapolation from animals to humans.
 - **UFH:** Variability in sensitivity among humans.
 - **UFS:** Extrapolation from subchronic to chronic exposure duration.
 - **UFL:** Use of a LOAEL instead of a NOAEL.
 - **UFD:** Incompleteness of the database.
- **MF:** Modifying Factor (0-10) for qualitative professional assessment of the entire database.

The workflow for this assessment can be visualized as follows:



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Diagram of the workflow for deriving an oral Reference Dose from toxicology data.

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References

1. BIS(CYCLOPENTADIENYL) VANADIUM BROMIDE - Safety Data Sheet [chemicalbook.com]
2. - Wikipedia Reference dose [en.wikipedia.org]

3. sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical... [sciencedirect.com]

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